

Application Note & Protocol: Isolation of 1,3-Dieicosenoyl Glycerol

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Compound of Interest

Compound Name: 1,3-Dieicosenoyl glycerol

Cat. No.: B3026233

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This document provides a comprehensive protocol for the isolation and purification of **1,3-dieicosenoyl glycerol** from various samples. The methodologies detailed herein are based on established lipid extraction and chromatographic techniques, ensuring robust and reproducible results.

Introduction

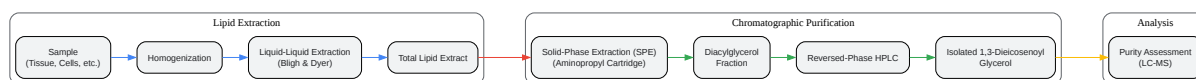
Diacylglycerols (DAGs) are critical lipid molecules that function as secondary messengers in a multitude of cellular signaling pathways. The specific isomeric form of a DAG, determined by the positions of the two fatty acyl chains on the glycerol backbone (sn-1,2, sn-2,3, or 1,3), dictates its biological activity and metabolic fate. **1,3-Dieicosenoyl glycerol**, a diacylglycerol containing two C20:1 fatty acyl chains, is of interest in various research areas, including metabolism and cell signaling. Accurate isolation and quantification of this specific isomer are crucial for understanding its physiological and pathological roles.

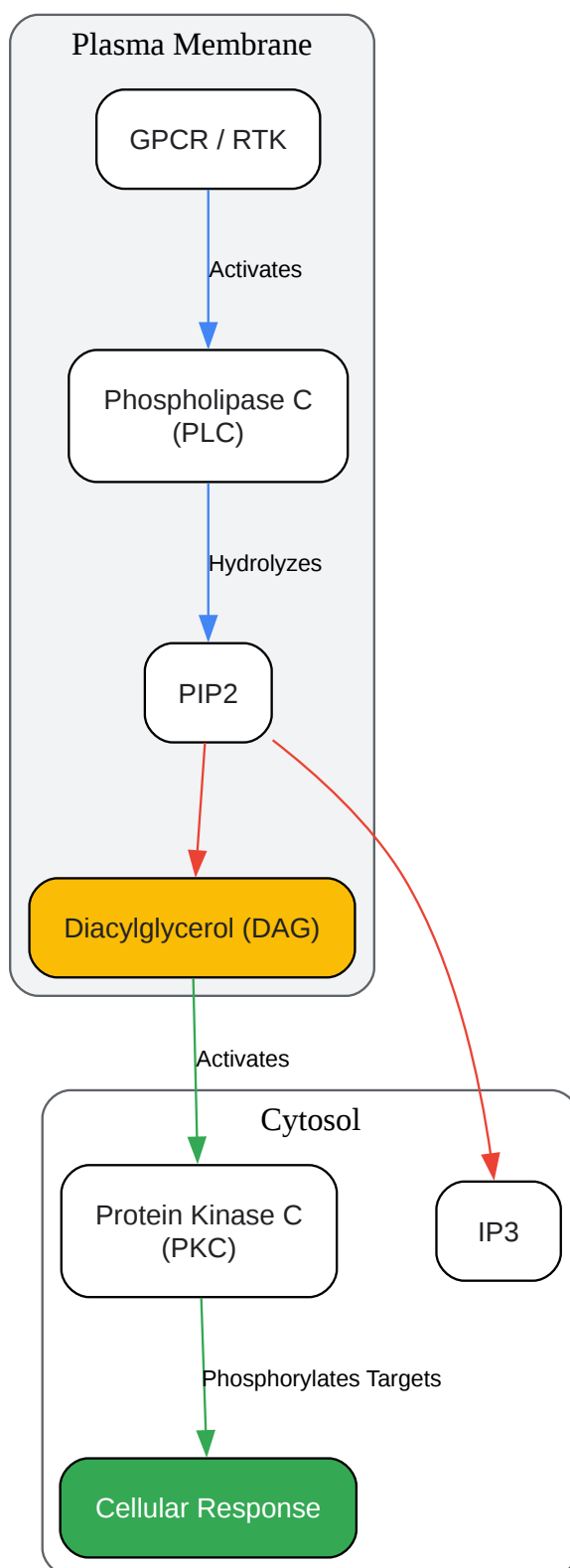
This application note outlines a detailed protocol for the isolation of **1,3-dieicosenoyl glycerol** using a combination of lipid extraction and multi-step chromatographic purification.

Experimental Workflow

The overall workflow for the isolation of **1,3-dieicosenoyl glycerol** is depicted below. The process begins with sample homogenization and lipid extraction, followed by a two-step

chromatographic purification process, and concludes with purity analysis.





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